

# Technical Support Center: Folinic Acid Calcium Salt in In Vitro Assays

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## Compound of Interest

Compound Name: Folinic acid calcium salt

Cat. No.: B532865

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Welcome to the technical support center for **folinic acid calcium salt** (also known as Leucovorin). This resource is designed to assist researchers, scientists, and drug development professionals in effectively using this compound in in vitro assays, with a special focus on overcoming common solubility challenges.

## Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses specific issues that users may encounter during their experiments.

Q1: What is the expected solubility of **folinic acid calcium salt** in aqueous solutions?

A: The reported solubility of **folinic acid calcium salt** in water varies across different sources, which can be a point of confusion. Some report it as sparingly soluble, while others state it is easily or very soluble.<sup>[1][2][3]</sup> This discrepancy can be attributed to factors such as the specific form of the salt (e.g., hydrate level), temperature, pH, and the presence of other ions. It is practically insoluble in organic solvents like ethanol, acetone, ether, and DMSO.<sup>[1][4][5]</sup>

For practical laboratory purposes, preparing fresh solutions is highly recommended, as aqueous solutions can be unstable.<sup>[4][6]</sup>

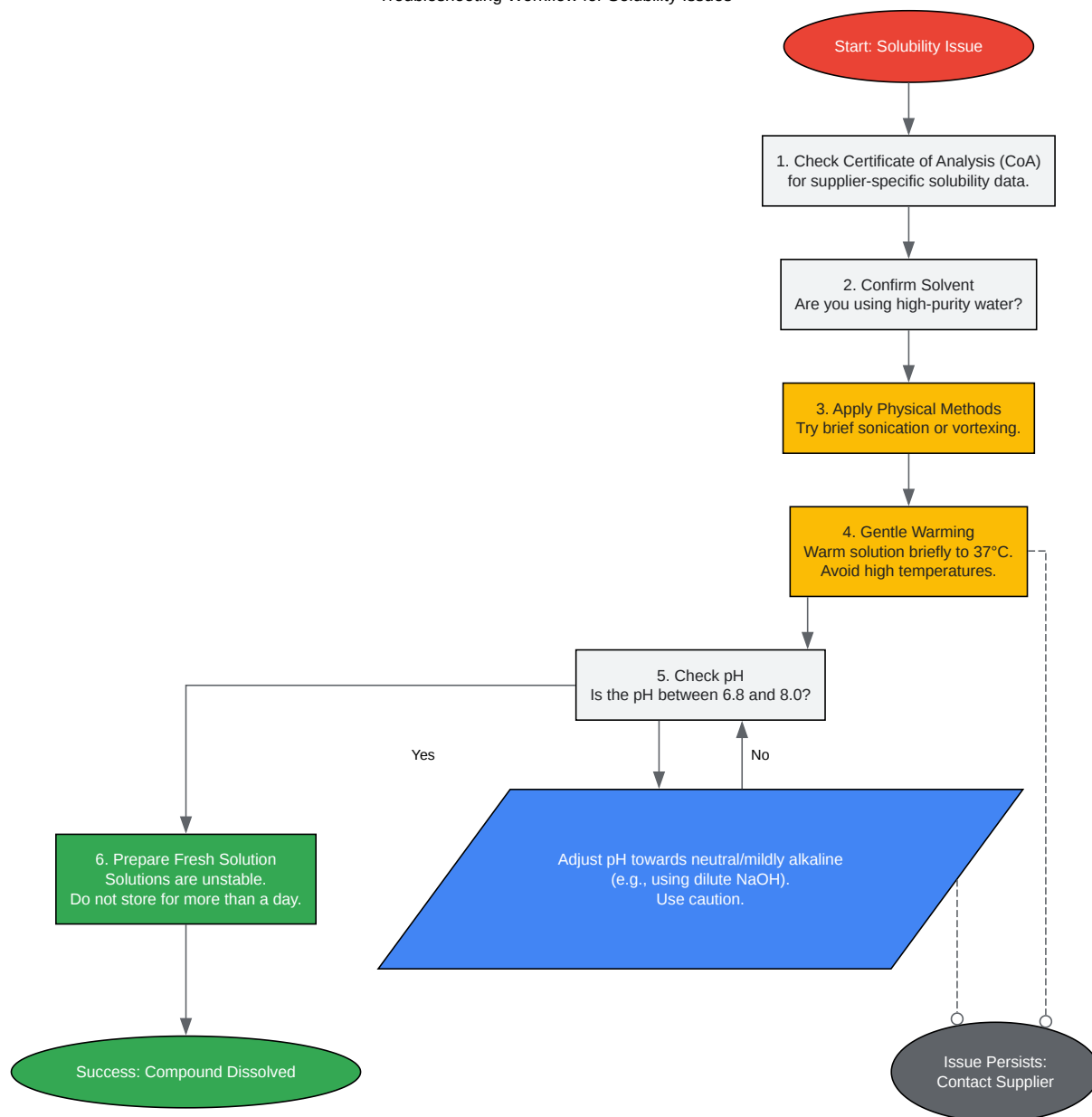
Data Summary: Reported Solubility in Aqueous Solutions

Solubility Value	Solvent	Source(s)	Notes
13 mg/mL	Water	[4]	Tested in-house by the supplier (Selleck Chemicals).
9.8 mg/mL	H <sub>2</sub> O	[5]	Sonication is recommended to achieve this concentration.
~0.3 mg/mL	Water	[6][7]	This lower value may refer to the L-folinic acid form.
"Very soluble"	Water	[3]	Japanese Pharmacopoeia description.
"Easily soluble"	Water	[1][8]	General chemical property description.
"Sparingly soluble"	Water	[1][2][9]	General chemical property description.

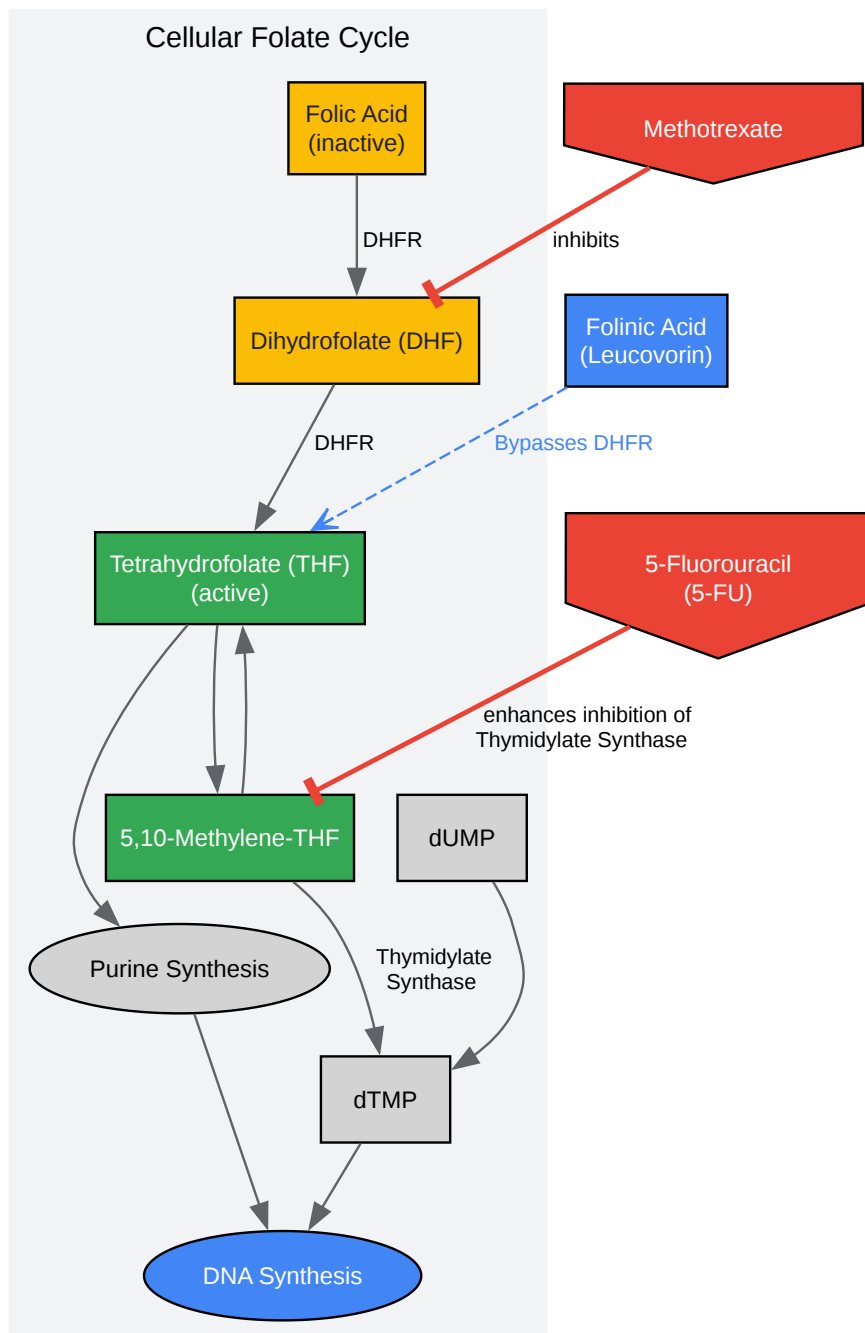
Q2: My **folinic acid calcium salt** isn't dissolving. What troubleshooting steps can I take?

A: If you are encountering solubility issues, follow this systematic troubleshooting workflow. The primary solvent should be water. Avoid organic solvents like DMSO or ethanol, in which it is nearly insoluble.[4]

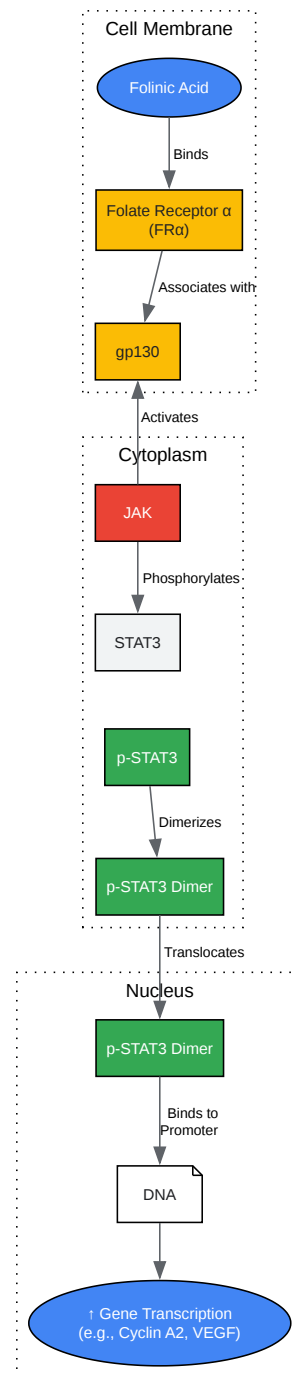
## Troubleshooting Workflow for Solubility Issues



## Folate Metabolism and Folinic Acid's Mechanism of Action



## FRA-Mediated STAT3 Signaling by Folinic Acid

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